

Understanding the stereochemistry of aminocyclopentanol

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Compound of Interest

Compound Name: 2-Aminocyclopentanol

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An In-depth Technical Guide on the Stereochemistry of Aminocyclopentanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aminocyclopentanol is a pivotal class of chiral molecules in medicinal chemistry and drug development. Their rigid cyclopentane core, functionalized with amino and hydroxyl groups, serves as a valuable scaffold for creating complex, biologically active compounds. The spatial arrangement, or stereochemistry, of these functional groups is of paramount importance, as it dictates how the molecule interacts with chiral biological targets like enzymes and receptors.^[1] Consequently, different stereoisomers of the same aminocyclopentanol can exhibit vastly different pharmacological activities, with one isomer providing a desired therapeutic effect while others may be inactive or even toxic.^{[1][2]}

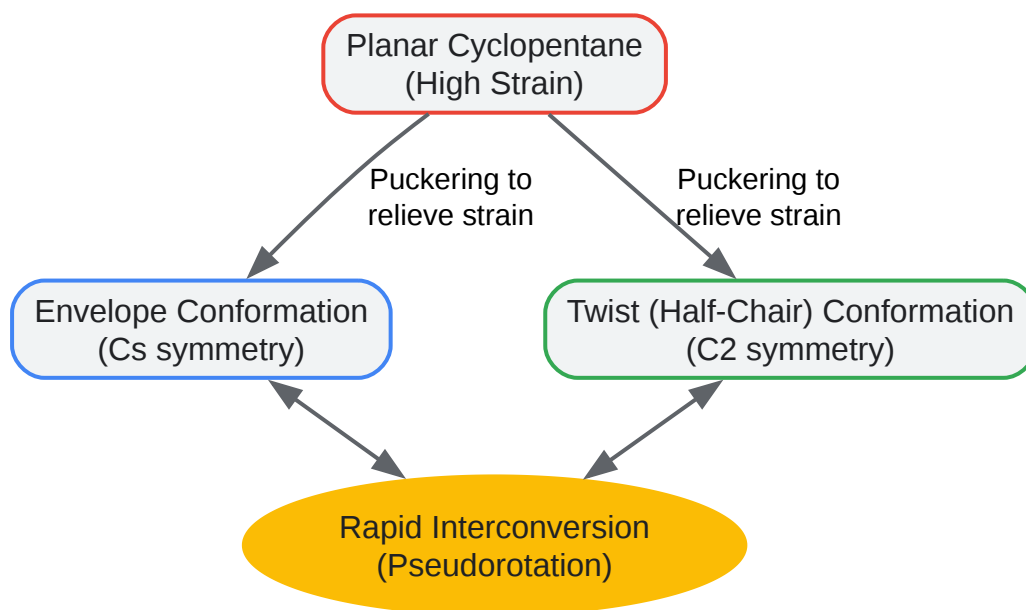
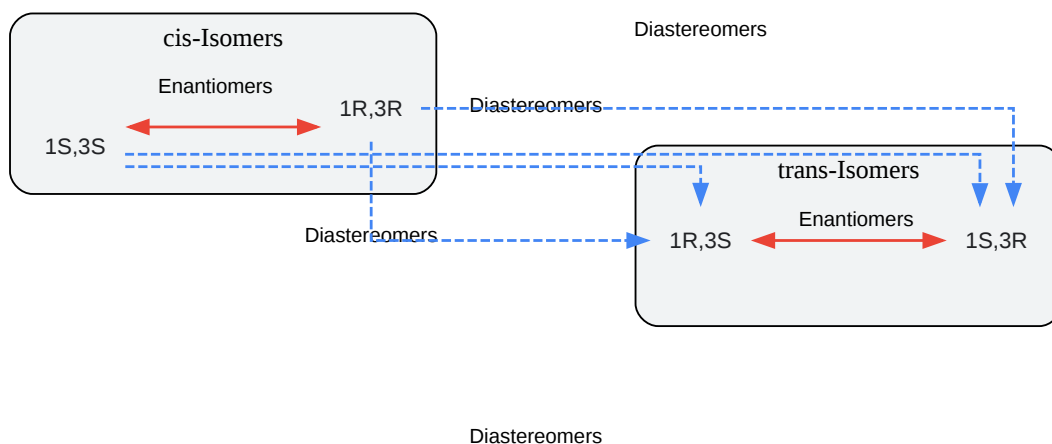
This guide provides a comprehensive exploration of the stereochemistry of aminocyclopentanol, covering their isomeric forms, conformational analysis, stereoselective synthesis, and analytical characterization. A notable example highlighting the significance of this chemical class is the use of the (1R,3S)-3-aminocyclopentanol isomer as a key intermediate in the synthesis of the anti-HIV drug Bictegravir.^{[1][3]}

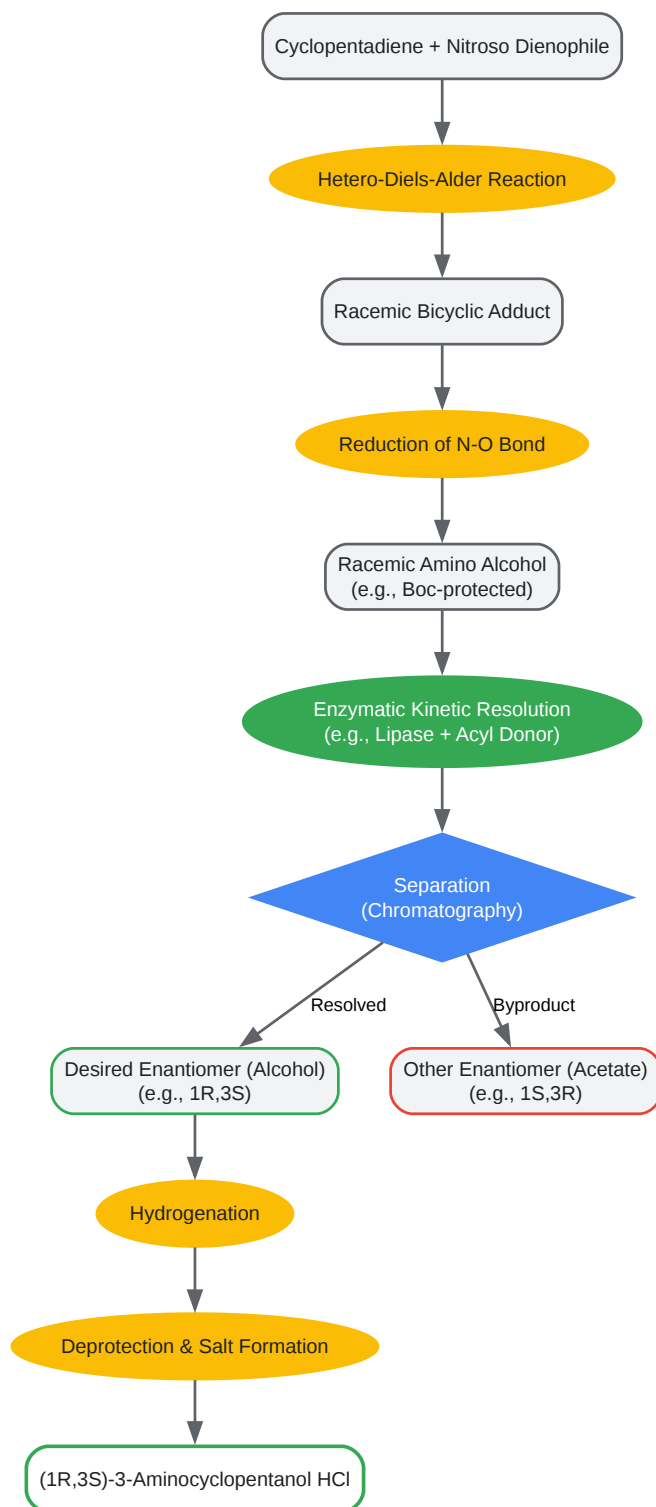
Stereoisomers of 3-Aminocyclopentanol

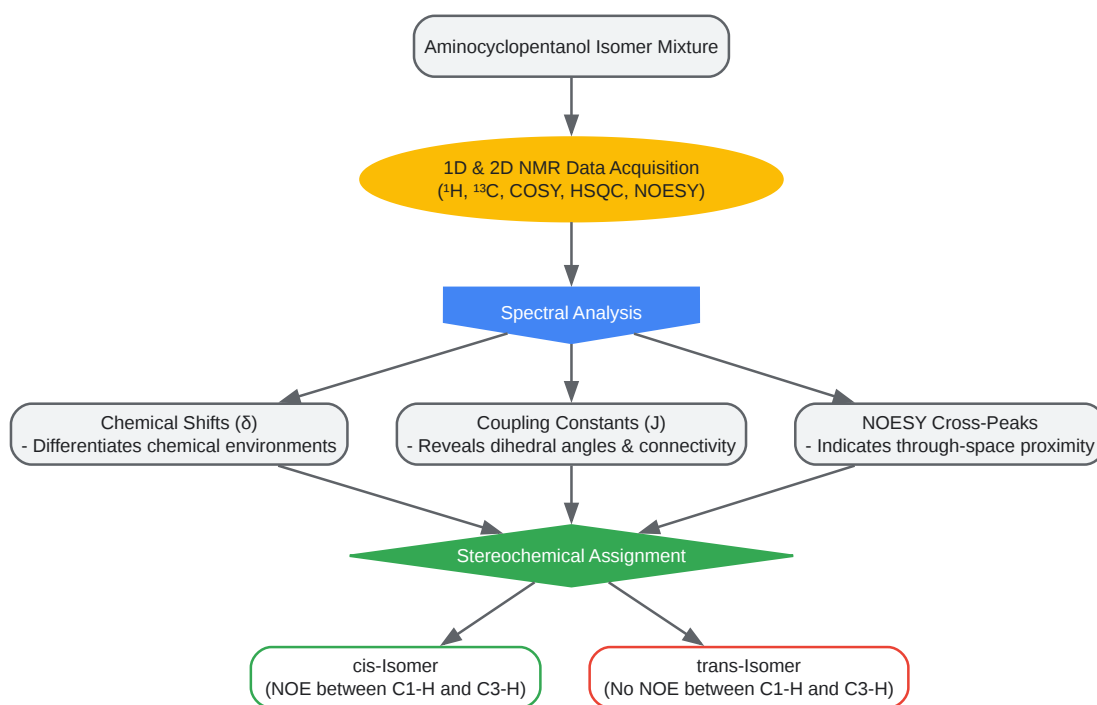
The structure of 3-aminocyclopentanol contains two chiral centers, which gives rise to four possible stereoisomers. These isomers can be categorized into two pairs of enantiomers (non-superimposable mirror images) and can also be classified based on the relative orientation of the amino and hydroxyl groups.

- **Cis Isomers:** The amino and hydroxyl groups are on the same face of the cyclopentane ring. The two cis enantiomers are (1S,3S) and (1R,3R).
- **Trans Isomers:** The amino and hydroxyl groups are on opposite faces of the ring. The two trans enantiomers are (1R,3S) and (1S,3R).

The relationship between these isomers is crucial for understanding their distinct chemical and biological properties.^[2] Diastereomers (stereoisomers that are not mirror images), such as the cis and trans pairs, have different physical properties, which allows for their separation by techniques like chromatography.







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Email: info@benchchem.com